

Amprolium HCl detection limit comparison different analytical techniques

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Compound Focus: Amprolium Hydrochloride

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Comparison of Detection Limits for Amprolium HCl

The following table consolidates the limits of detection (LOD) for Amprolium HCl achieved by different analytical techniques, as reported in recent scientific literature.

Analytical Technique	Detection Limit (LOD)	Linear Range	Matrix	Key Instrumentation/Conditions
Spectrophotometry [1] [2]	45 ng/mL	100 - 5,000 ng/mL	Pharmaceutical Wastewater	Eosin Y reagent, pH 3.5, measurement at 547 nm.
Spectrofluorimetry [1] [2]	142 ng/mL	500 - 2,000 ng/mL	Pharmaceutical Wastewater	Eosin Y reagent, pH 3.0, $\lambda_{ex}/$ $\lambda_{em} = 470/552$ nm.
HPLC with Post- Column Derivatization [3]	1 ng/mL (in plasma)	5 - 100 ng/mL	Chicken Plasma	Post-column reaction with potassium ferricyanide.

Analytical Technique	Detection Limit (LOD)	Linear Range	Matrix	Key Instrumentation/Conditions
Potentiometric Sensor [4]	276 ng/mL (1.0×10^{-6} mol/L)	276 - 323,000 ng/mL (10^{-6} - 10^{-2} mol/L)	Pharmaceutical Formulations, Chicken Liver	PVC membrane sensor with ionophore.
Stability-Indicating HPLC [5]	1.09 μ g/mL	20.0 - 60.0 μ g/mL	Veterinary Formulations	C18 column, KH ₂ PO ₄ :Acetonitrile (80:20), detection at 260 nm.

Detailed Experimental Protocols

Here are the detailed methodologies for the key analytical techniques cited above.

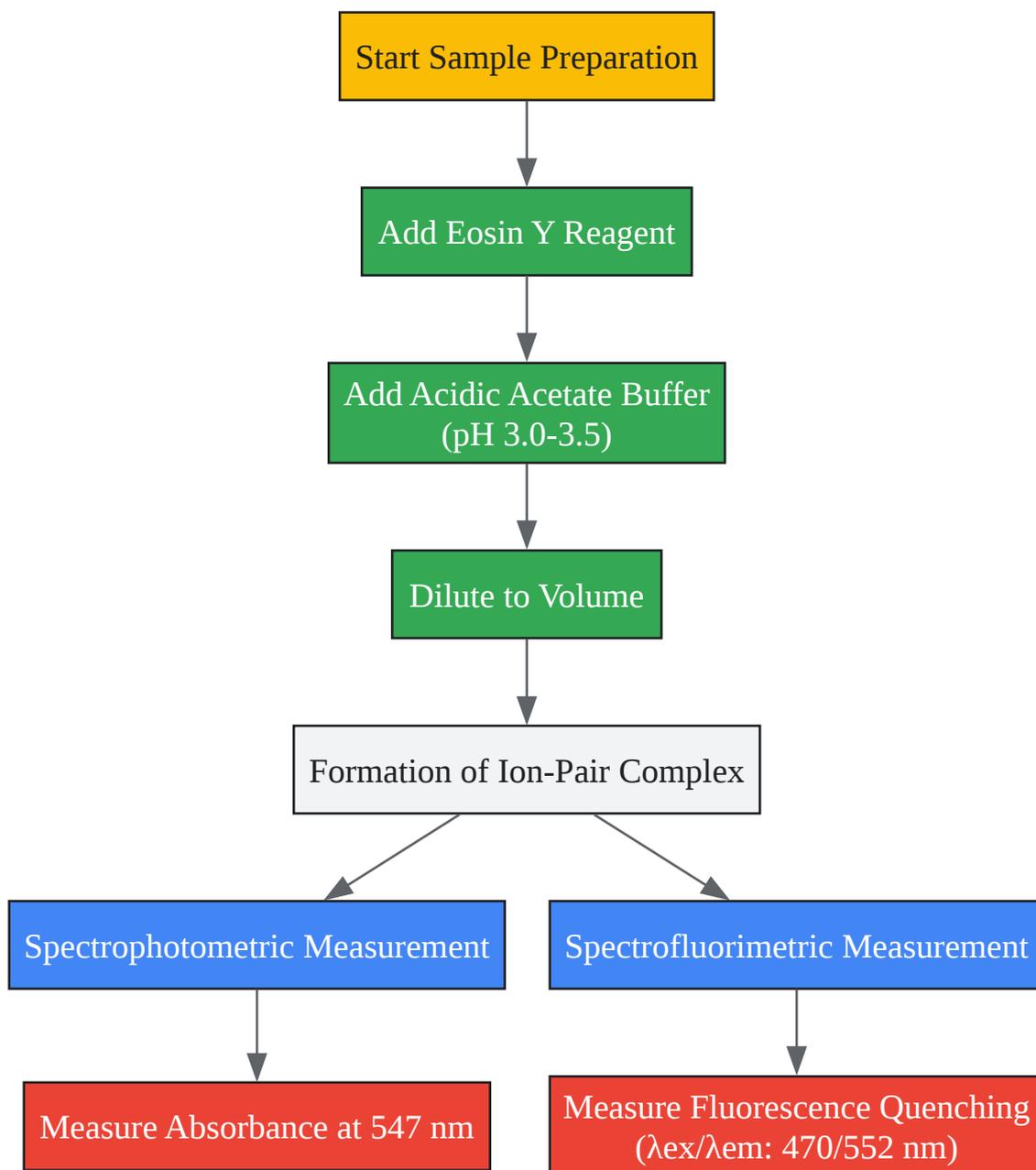
Spectrophotometric and Spectrofluorimetric Methods [1] [2]

These methods are based on the reaction between Amprolium and the dye Eosin Y in an acidic medium to form an ion-pair complex.

- **Procedure:**

- **Reagent Preparation:** A 5×10^{-3} M solution of Eosin Y is prepared in deionized water.
- **Sample Preparation:** Appropriate volumes of standard Amprolium stock solution are transferred to 10 mL volumetric flasks.
- **Complex Formation:** To each flask, 2.7 mL of Eosin Y solution and 1 mL of a 2 M acetate buffer (pH 3.5 for spectrophotometry, pH 3.0 for spectrofluorimetry) are added.
- **Dilution:** The reaction mixture is diluted to the mark with deionized water.
- **Measurement:**
 - **Spectrophotometry (Method I):** The absorbance of the resulting orange-red complex is measured at **547 nm** against a reagent blank.
 - **Spectrofluorimetry (Method II):** The fluorescence quenching of Eosin Y is measured at an emission wavelength of **552 nm** after excitation at **470 nm**.

The workflow for these methods is outlined below.



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HPLC with Post-Column Reaction and Fluorescence Detection [3]

This method offers high sensitivity for complex biological matrices like plasma.

- **Procedure:**
 - **Chromatography:**
 - **Column:** TSKgel ODS-120T C18 (4.6 × 250 mm, 5 μm).
 - **Mobile Phase:** A mixture of 50 mM NaH₂PO₄ and 50 mM H₃PO₄ in 25% methanol.
 - **Flow Rate:** 1.0 mL/min.
 - **Post-Column Derivatization:**
 - A solution of 0.5 mM potassium ferricyanide in 1.5 M NaOH is pumped into the column effluent.
 - **Reaction Tube:** The combined stream passes through a 15 m reaction coil maintained at 80 °C to convert Amprolium to a fluorescent thiochrome derivative.
 - **Detection:** Fluorescence is measured at an emission wavelength of 375 nm with an excitation wavelength of 375 nm.

Potentiometric Sensor [4]

This method uses ion-selective electrodes for direct concentration measurement.

- **Sensor Fabrication:** Three sensor designs were investigated using a polyvinyl chloride (PVC) matrix with 2-nitrophenyl octylether as a plasticizer.
 - **Sensor I:** Uses potassium tetrakis(4-chlorophenyl) borate as a cationic exchanger.
 - **Sensor II:** Incorporates 2-hydroxy propyl β-cyclodextrin as an ionophore.
 - **Sensor III:** Incorporates p-tert-butylcalix[8]arene as an ionophore.
- **Measurement:** The potential (mV) response of the sensor is measured versus a standard Ag/AgCl reference electrode, and the concentration is determined from a calibrated regression line.

Key Insights and Recommendations

- **For Ultra-High Sensitivity:** If your work involves trace-level analysis in complex biological or environmental samples, **HPLC with post-column derivatization** or **LC-MS/MS** (inferred from multi-residue methods [6]) is the most suitable, offering detection limits in the low nanogram or even picogram per milliliter range.
- **For Routine and Cost-Effective Analysis:** For quality control in pharmaceutical formulations or monitoring in wastewater, the **spectrophotometric method** provides an excellent balance of sensitivity, simplicity, and cost-effectiveness.
- **Technique Trajectory:** The cited research highlights a trend towards developing **multi-analyte methods** using LC-MS/MS to detect Amprolium alongside dozens of other veterinary drugs simultaneously [6] [7], which is crucial for comprehensive residue monitoring.

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References

1. Two analytical approaches for determination of amprolium ... [nature.com]
2. Two analytical approaches for determination of amprolium ... [pmc.ncbi.nlm.nih.gov]
3. Rapid and sensitive determination of amprolium in chicken ... [sciencedirect.com]
4. Novel potentiometric application for the determination of ... [ccspublishing.org.cn]
5. Development and validation of a stability-indicating HPLC ... [nature.com]
6. A Highly Effective Method for Simultaneous Determination ... [mdpi.com]
7. A new sensitive method for the simultaneous ... [sciencedirect.com]

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